

# Technical Guide: Molecular Weight of Cyclohex-2-ene-1-carboxylic Acid

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## Compound of Interest

Compound Name: Cyclohex-2-ene-1-carboxylic Acid

Cat. No.: B1353798

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This document provides a detailed breakdown of the molecular weight for **Cyclohex-2-ene-1-carboxylic acid**, a compound of interest in synthetic chemistry and pharmaceutical research. The information is based on its verified molecular formula.

## Molecular Identity and Weight

**Cyclohex-2-ene-1-carboxylic acid** is a cyclic organic compound featuring a six-membered carbon ring with a double bond and a carboxylic acid functional group.<sup>[1][2]</sup> Its molecular formula is  $C_7H_{10}O_2$ .<sup>[1][3][4]</sup> Based on this formula and standard atomic weights, the molecular weight is calculated to be 126.15 g/mol.<sup>[1][2][3][4]</sup>

The table below details the calculation of the compound's molecular weight, derived from the constituent elements and their standard atomic weights.

Constituent Element	Symbol	Atomic Weight ( g/mol )	Count in Molecule	Total Weight ( g/mol )
Carbon	C	12.011	7	84.077
Hydrogen	H	1.008	10	10.080
Oxygen	O	15.999	2	31.998
Total	$C_7H_{10}O_2$	126.155		

Note: The final calculated value is commonly rounded to 126.15 g/mol .[\[1\]](#)[\[3\]](#)[\[4\]](#)

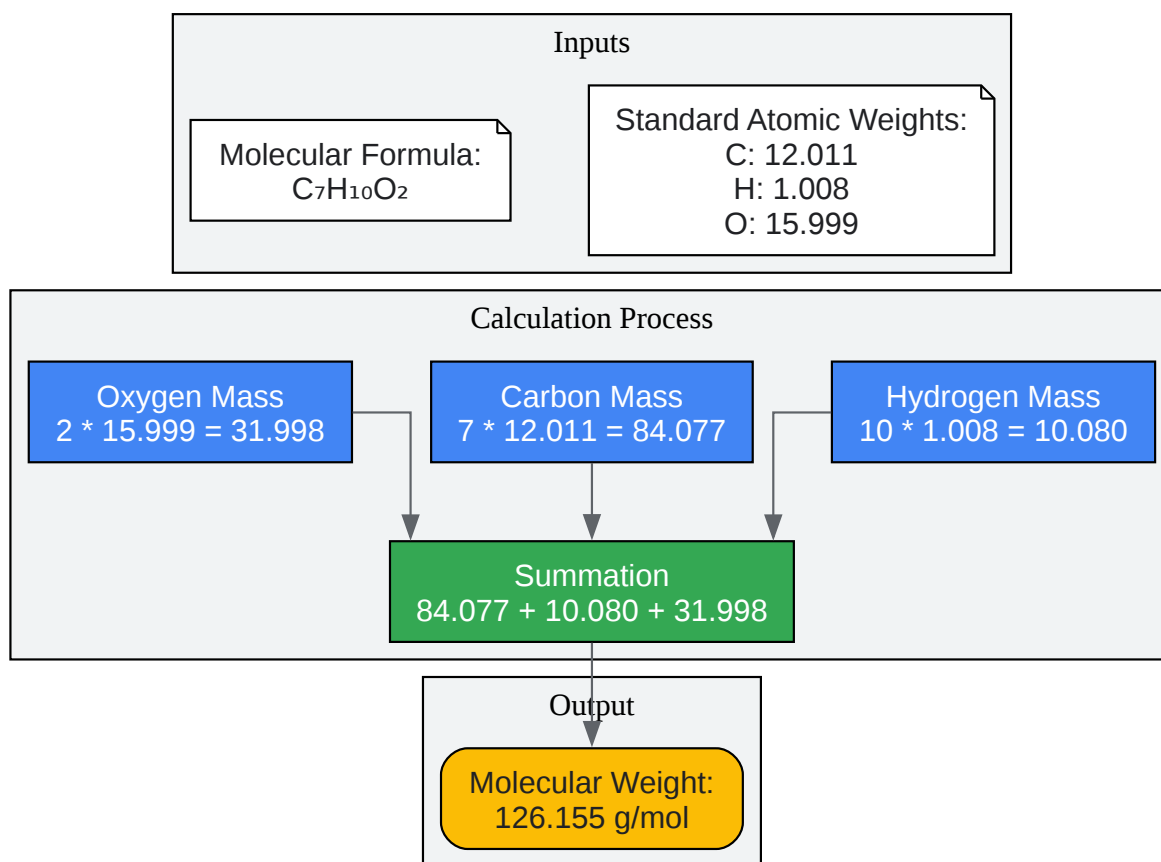
## Methodology for Determination

The molecular weight presented in this guide is a computed property. This value is derived theoretically from the molecular formula ( $C_7H_{10}O_2$ ) and the standard atomic weights of its constituent atoms as established by the International Union of Pure and Applied Chemistry (IUPAC).

Experimental verification of molecular weight would typically be performed using mass spectrometry, a standard analytical technique in chemical research and drug development.

## Calculation Workflow

The logical process for calculating the molecular weight is illustrated in the following diagram. It begins with identifying the molecular formula, summing the weights of all constituent atoms, and arriving at the final molecular weight.



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## References

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